

# An In-depth Technical Guide to Dowex Retardion 11A8: Safety, Handling, and Applications

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## Compound of Interest

Compound Name: *dowex retardion 11a8*

Cat. No.: *B1166154*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Dowex Retardion 11A8**, an amphoteric ion-exchange resin. It is intended to furnish researchers, scientists, and drug development professionals with the essential technical information required for its safe and effective use in laboratory and process settings. This document covers the material's safety data, handling procedures, key properties, and detailed experimental protocols for common applications.

## Safety Data and Handling

While a complete Safety Data Sheet (SDS) from the manufacturer, DuPont, was not available at the time of this writing, safety information has been compiled from vendor-supplied data. It is imperative to consult the official SDS from the supplier before use.

## Hazard Identification

**Dowex Retardion 11A8** is classified under the Globally Harmonized System (GHS) with the following hazards:

- Hazard Classifications: Eye Irritation (Category 2), Skin Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System.
- Signal Word: Warning.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).

## Precautionary Measures and First Aid

A summary of precautionary statements and first aid measures is provided in the table below.

Category	Precautionary Statement	First Aid Measure
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	
	P264: Wash skin thoroughly after handling.	
	P271: Use only outdoors or in a well-ventilated area.	
	P280: Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.	
	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Storage	Store in a well-ventilated place. Keep container tightly closed.	
Disposal	Dispose of contents/container in accordance with local/regional/national/international regulations.	

## Handling and Storage

- Handling: Avoid contact with eyes, skin, and clothing.<sup>[1]</sup> Do not breathe dust. Use with adequate ventilation. Wash thoroughly after handling.

- Storage: Store in a dry, cool, and well-ventilated place. Keep the container tightly closed.
- Warning: Oxidizing agents such as nitric acid can attack organic ion exchange resins, which could lead to a violent exothermic reaction. Consult with knowledgeable sources before using strong oxidizing agents with this resin.[2]

## Physicochemical Properties

**Dowex Retardion 11A8** is a unique amphoteric resin, possessing both weak acid cation and strong base anion functionality.[2] It is prepared by polymerizing a cationic monomer within the matrix of an anion resin, resulting in a physically and chemically stable structure with closely associated cation and anion exchange sites.[2]

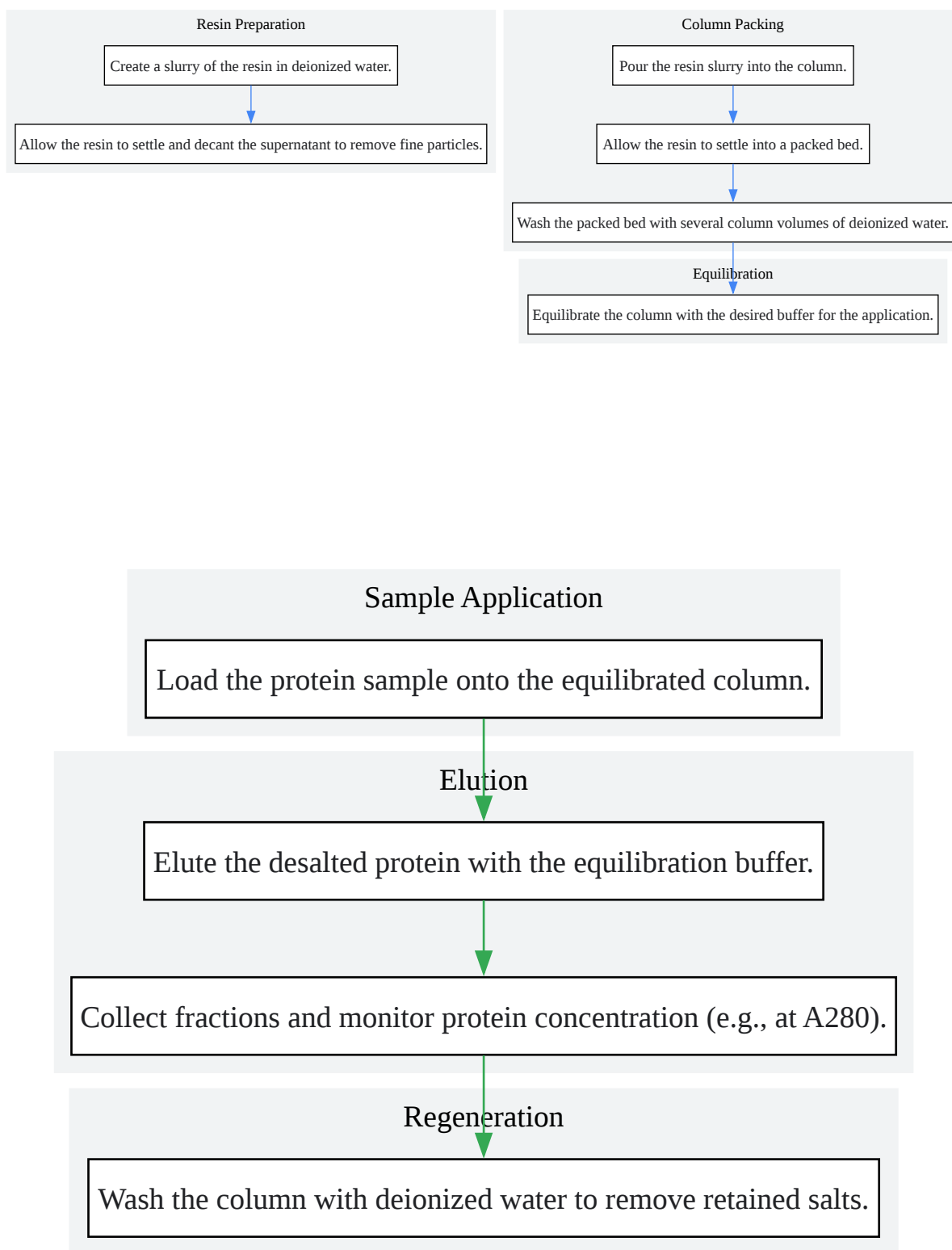
Property	Value
Matrix	Amphoteric Styrene-Divinylbenzene (Gel)
Form	Beads
Color	Deep yellow, tan
Particle Size	50-100 mesh
Moisture Content	43-48%
Total Capacity	0.7 meq/mL (by wetted bed volume)
Maximum Operating Temperature	70 °C
Operating pH Range	0-14
Shipping Weight	720 g/L[2]

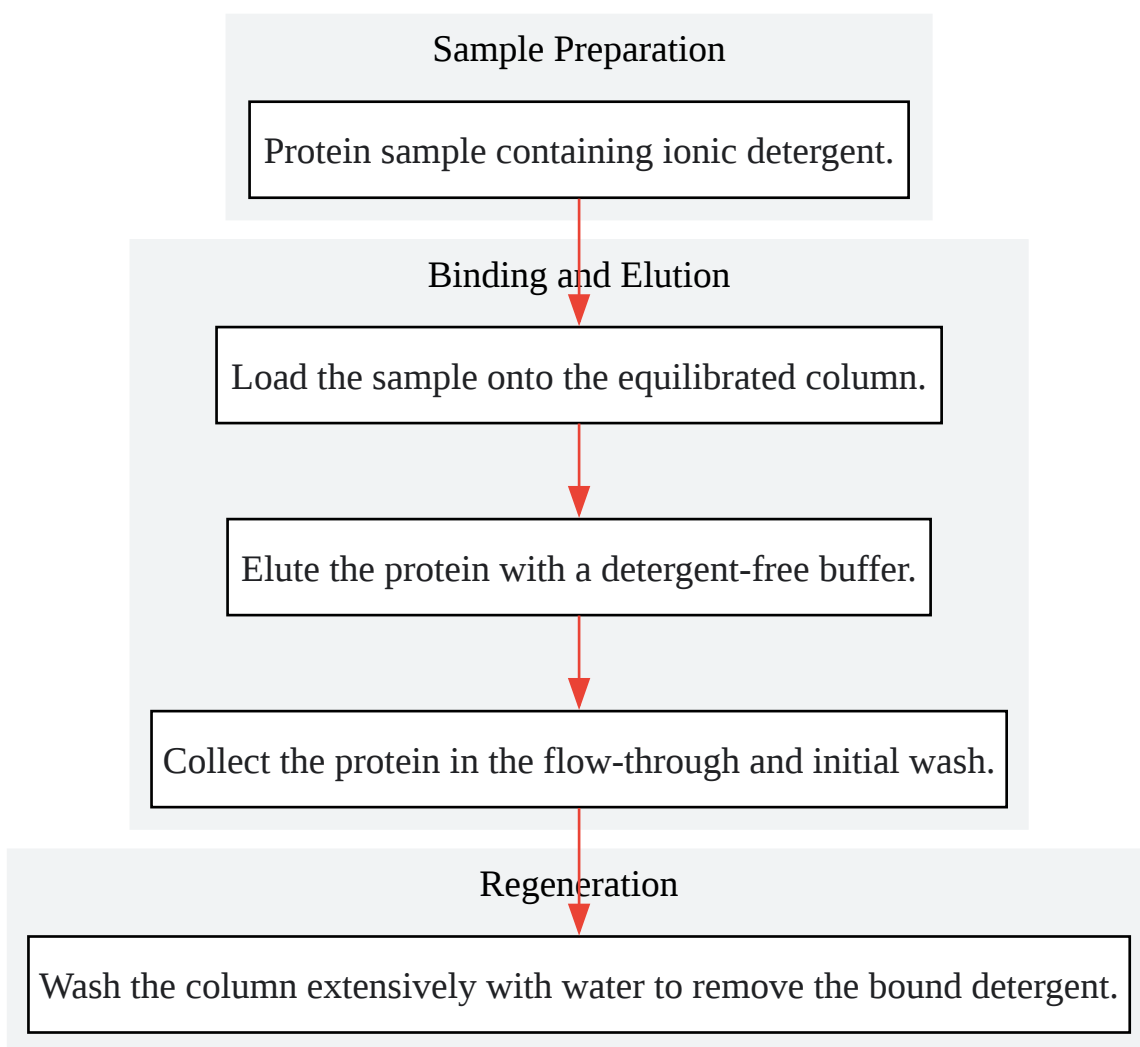
## Experimental Protocols

**Dowex Retardion 11A8** is a versatile resin for various laboratory applications, including the removal of salts from protein solutions and the elimination of detergents from samples. The following are detailed protocols for its preparation and use in these key applications.

## Column Preparation and Equilibration

Proper column packing and equilibration are crucial for optimal performance.





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## References

- 1. dupont.com [dupont.com]
- 2. dupont.com [dupont.com]

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